

Molecular formula and computed properties of Calcium dextrofolinate

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Compound of Interest

Compound Name: Calcium dextrofolinate

Cat. No.: B606455

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Calcium Dextrofolinate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Calcium dextrofolinate**, a crucial compound in both clinical oncology and biomedical research. This document details its molecular and computed properties, provides comprehensive experimental protocols for its analysis and application, and visualizes key biological pathways and experimental workflows.

Molecular Formula and Computed Properties

Calcium dextrofolinate, the calcium salt of the biologically active d-isomer of folinic acid, is a vital adjuvant in cancer chemotherapy. Its primary roles are to counteract the toxic effects of folic acid antagonists, such as methotrexate, and to enhance the efficacy of fluoropyrimidines like 5-fluorouracil.

Below is a summary of its key molecular and computed physicochemical properties.

Property	Value	Source
Molecular Formula	C20H21CaN7O7	PubChem[1]
Molecular Weight	511.5 g/mol	PubChem[1]
Exact Mass	511.1128369 Da	PubChem[1]
Monoisotopic Mass	511.1128369 Da	PubChem[1]
pKa (Folinic Acid)	3.1, 4.8, 10.4	Merck Index[2]
Predicted logP	-3.8	DrugBank[2]
Hydrogen Bond Donor Count	5	DrugBank[3]
Hydrogen Bond Acceptor Count	12	DrugBank[3]
Rotatable Bond Count	9	DrugBank[3]
Topological Polar Surface Area	221 Å ²	PubChem[1]
Solubility	Very soluble in water; practically insoluble in alcohol.	Not specified

Experimental Protocols

This section outlines detailed methodologies for the analysis and in vitro application of **Calcium dextrofolinate**.

High-Performance Liquid Chromatography (HPLC) Analysis

This protocol describes a stability-indicating HPLC method for the quantitative analysis of Leucovorin Calcium (Calcium Folate).

Instrumentation and Materials:

- HPLC System: Agilent 1100 Series or equivalent, equipped with a UV detector.
- Column: Agilent Poroshell EC-C8, 4.6 x 150 mm, 2.7 µm particle size.

- Mobile Phase A: 5 mM tetrabutylammonium phosphate buffer with 20% methanol, pH adjusted to 6.6 with tetrabutylammonium hydroxide.
- Mobile Phase B: Methanol.
- Standard: USP Leucovorin Calcium reference standard.

Chromatographic Conditions:

- Gradient: 0-20 min (0-10% B), 20.1-30 min (0% B).
- Flow Rate: 0.75 mL/min.
- Column Temperature: 55 °C.
- Detection Wavelength: 290 nm.

Procedure:

- Standard Preparation: Prepare a stock solution of Leucovorin Calcium standard in the mobile phase. Further dilute to achieve a working concentration (e.g., 46.4 µg/mL).
- Sample Preparation: Dilute the sample containing **Calcium dextrofolinate** with the mobile phase to fall within the linear range of the assay.
- Injection: Inject the prepared standard and sample solutions into the HPLC system.
- Analysis: Quantify the amount of **Calcium dextrofolinate** in the sample by comparing the peak area with that of the standard.

In Vitro Methotrexate Rescue Assay using MTT

This protocol details an in vitro assay to evaluate the efficacy of **Calcium dextrofolinate** in rescuing cells from methotrexate-induced cytotoxicity using a colorimetric MTT assay.

Materials:

- Cancer cell line (e.g., human osteosarcoma cell lines).

- Cell culture medium and supplements.
- Methotrexate (MTX).
- **Calcium dextrofolinate** (Leucovorin).
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS).
- Solubilization solution (e.g., DMSO or a solution of SDS in HCl).
- 96-well cell culture plates.

Procedure:

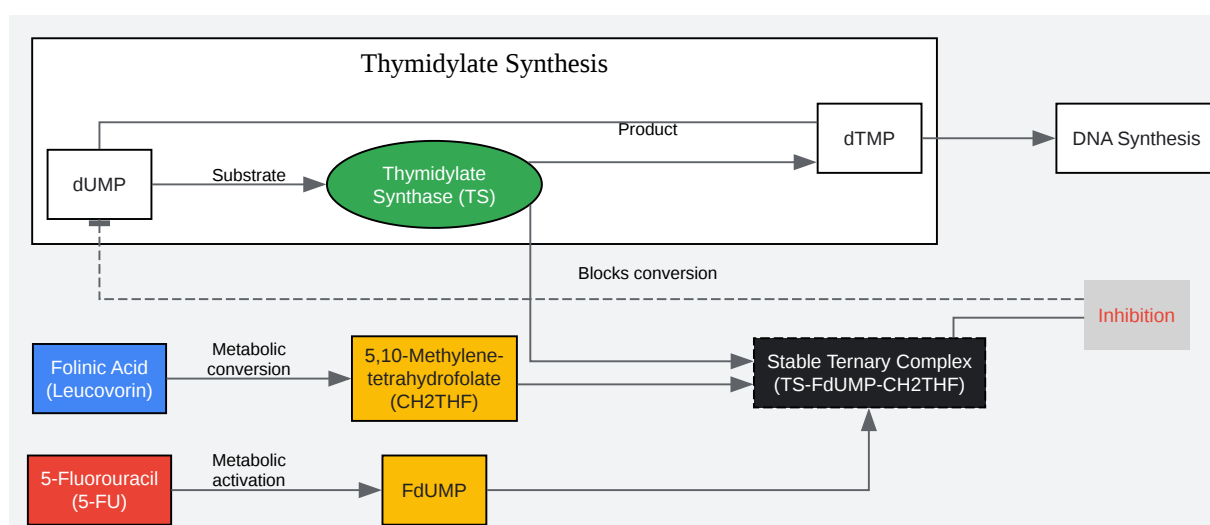
- **Cell Seeding:** Seed the cells in a 96-well plate at a predetermined optimal density and incubate overnight to allow for attachment.
- **Methotrexate Treatment:** Treat the cells with varying concentrations of methotrexate and incubate for a specified period (e.g., 12-24 hours).
- **Leucovorin Rescue:** Add different concentrations of **Calcium dextrofolinate** to the methotrexate-treated cells at various time points post-methotrexate exposure.
- **MTT Addition:** After the rescue incubation period, add 10 μ L of MTT solution to each well and incubate for 4 hours in a humidified atmosphere at 37°C.
- **Formazan Solubilization:** Add 100 μ L of the solubilization solution to each well and incubate overnight at 37°C to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of the samples at a wavelength between 550 and 600 nm using a microplate reader.
- **Data Analysis:** Calculate cell viability as a percentage of the untreated control and determine the rescue effect of **Calcium dextrofolinate**.

Signaling Pathways and Mechanisms of Action

Calcium dextrofolinate's therapeutic effects are rooted in its interaction with folate metabolism and its synergy with other chemotherapeutic agents.

Synergy with 5-Fluorouracil (5-FU)

Folinic acid potentiates the cytotoxic effects of 5-FU by stabilizing the binding of the 5-FU metabolite, 5-fluoro-2'-deoxyuridine-5'-monophosphate (FdUMP), to the enzyme thymidylate synthase (TS). This enhanced inhibition of TS leads to a more profound and sustained depletion of thymidylate, which is essential for DNA synthesis and repair.

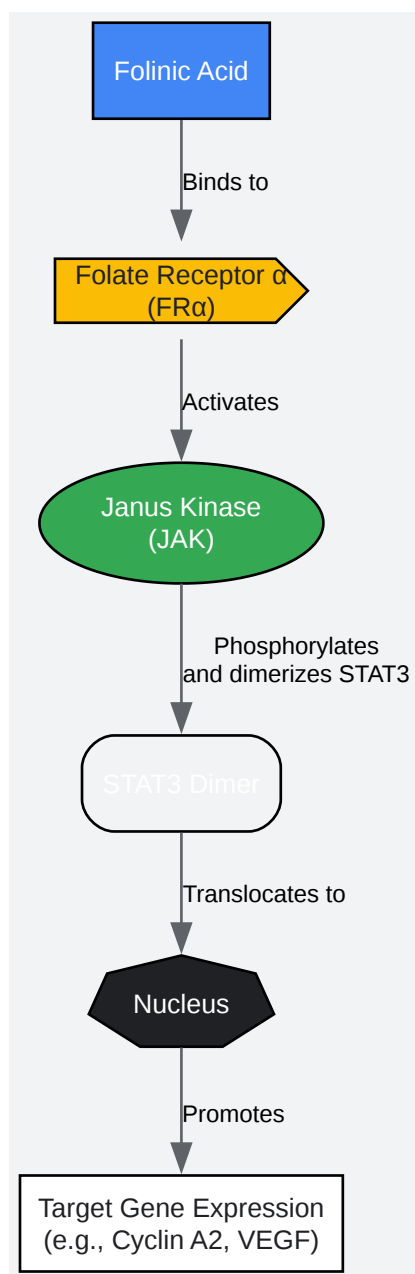


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Mechanism of 5-FU and Folinic Acid Synergy.

Folic Acid-Mediated STAT3 Activation

Folic acid and folinic acid can activate the Signal Transducer and Activator of Transcription 3 (STAT3), a known pro-oncogene, through the Folate Receptor alpha (FR α) in a Janus Kinase (JAK)-dependent manner. This signaling pathway has implications for both normal cellular processes and tumor growth.

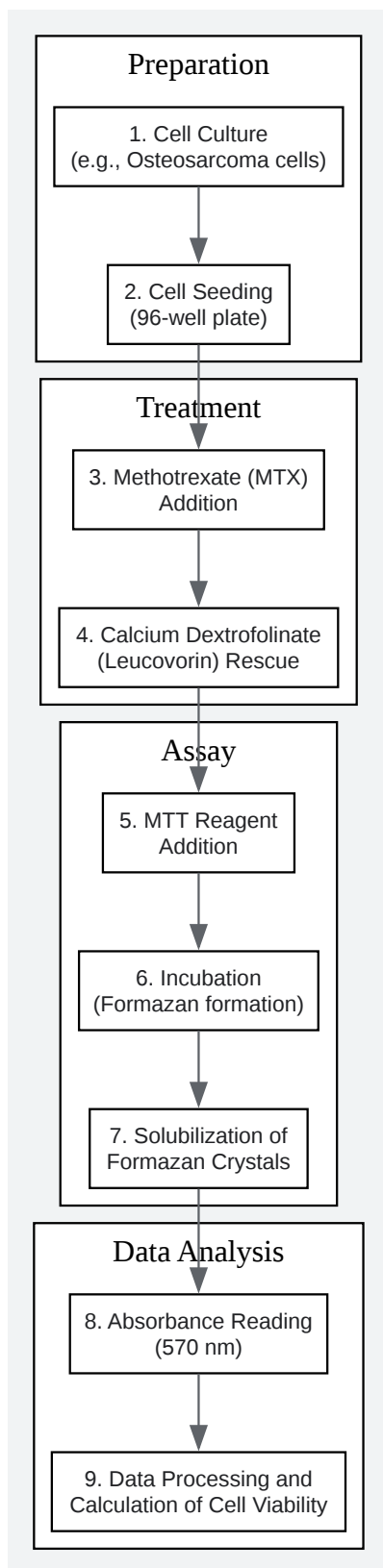


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Folinic Acid-Mediated STAT3 Signaling Pathway.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for an in vitro experiment assessing the methotrexate rescue potential of **Calcium dextrofolinate**.



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Workflow for Methotrexate Rescue Assay.

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References

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